

Application Notes and Protocols for Adamantan-1-ylmethyl-methyl-amine

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Compound of Interest

Compound Name: Adamantan-1-ylmethyl-methyl-amine

Cat. No.: B111965

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the safe handling, storage, and use of **Adamantan-1-ylmethyl-methyl-amine** in a laboratory setting. The following protocols and data are intended to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Adamantan-1-ylmethyl-methyl-amine is a derivative of adamantane, a bulky, lipophilic cage-like hydrocarbon. This structural motif is often incorporated into drug candidates to enhance their pharmacokinetic properties, such as metabolic stability and membrane permeability. It is a key building block in the synthesis of various biologically active molecules, including ligands for sigma receptors, which are targets for neurological and psychiatric disorders.^[1]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₁ N	[2] [3] [4]
Molecular Weight	179.3 g/mol	[2] [4]
Appearance	Solid	[3]
Purity	≥95%	[4]
CAS Number	153461-22-4	[2] [4]

Solubility

Adamantan-1-ylmethyl-methyl-amine is expected to have limited solubility in water due to the hydrophobic nature of the adamantane cage. It is more soluble in organic solvents. For a related compound, N-methyladamantan-1-amine, it is noted to be soluble in ethanol and chloroform.[\[2\]](#) For another related compound, Adamantan-1-ylmethanamine, a stock solution of 100 mg/mL can be prepared in DMSO with the aid of ultrasonication.[\[5\]](#)

Solvent	Solubility	Notes
Water	Limited	The hydrophobic adamantane structure resists solvation in water. [2]
Ethanol	Soluble	General guidance for related adamantane amines. [2]
Chloroform	Soluble	General guidance for related adamantane amines. [2]
DMSO	Soluble (with sonication for related compounds)	A stock solution of a similar compound can be prepared at high concentration. [5]

Safety and Handling

Adamantan-1-ylmethyl-methyl-amine is classified as an irritant and can cause skin, eye, and respiratory irritation.[\[6\]](#)[\[7\]](#) Strict adherence to safety protocols is mandatory.

Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity (Single Exposure)	GHS07	Warning	H335: May cause respiratory irritation

Data sourced from PubChem CID 3010130.[\[7\]](#)

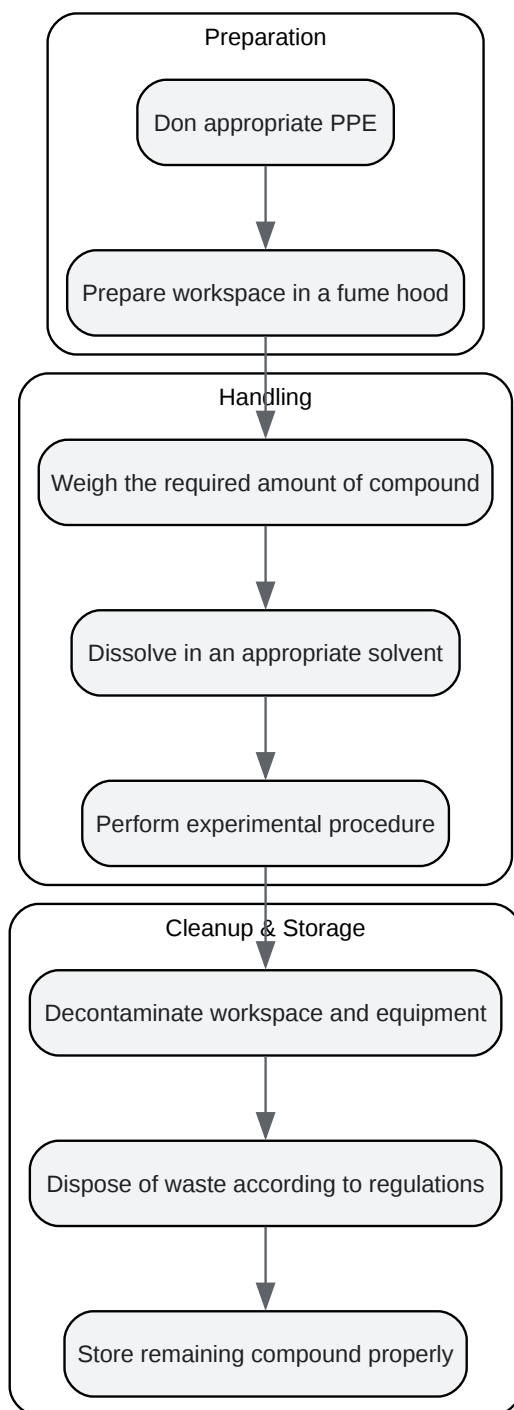
Personal Protective Equipment (PPE)

A comprehensive list of necessary personal protective equipment is provided below.

Category	Item
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood.

Safe Handling Workflow

The following diagram outlines the standard workflow for handling **Adamantan-1-ylmethyl-methyl-amine** in the laboratory.



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Caption: Workflow for handling **Adamantan-1-ylmethyl-methyl-amine**.

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **Adamantan-1-ylmethyl-methyl-amine**.

Storage Conditions

Parameter	Recommendation
Temperature	Room temperature
Atmosphere	Store in a well-ventilated place.
Container	Keep container tightly closed.
Incompatibilities	Avoid contact with incompatible materials. [6]

Information sourced from supplier data sheets.[\[2\]](#)[\[4\]](#)[\[8\]](#)

Stability

The product is considered stable under recommended storage conditions, and hazardous polymerization is not expected to occur.[\[6\]](#) However, studies on structurally related compounds suggest that the N-methyl group can be a site of metabolism, which may have implications for its stability in biological systems.[\[9\]](#) For a related compound, Adamantan-1-ylmethanamine, stock solutions stored at -20°C should be used within one month, and solutions stored at -80°C should be used within six months.[\[5\]](#) It is recommended to protect solutions from light.[\[5\]](#)

Experimental Protocols

Protocol for Preparing a Stock Solution

This protocol provides a general method for preparing a stock solution of **Adamantan-1-ylmethyl-methyl-amine**.

Materials:

- **Adamantan-1-ylmethyl-methyl-amine**
- Anhydrous DMSO
- Vortex mixer

- Sonicator
- Sterile microcentrifuge tubes or vials

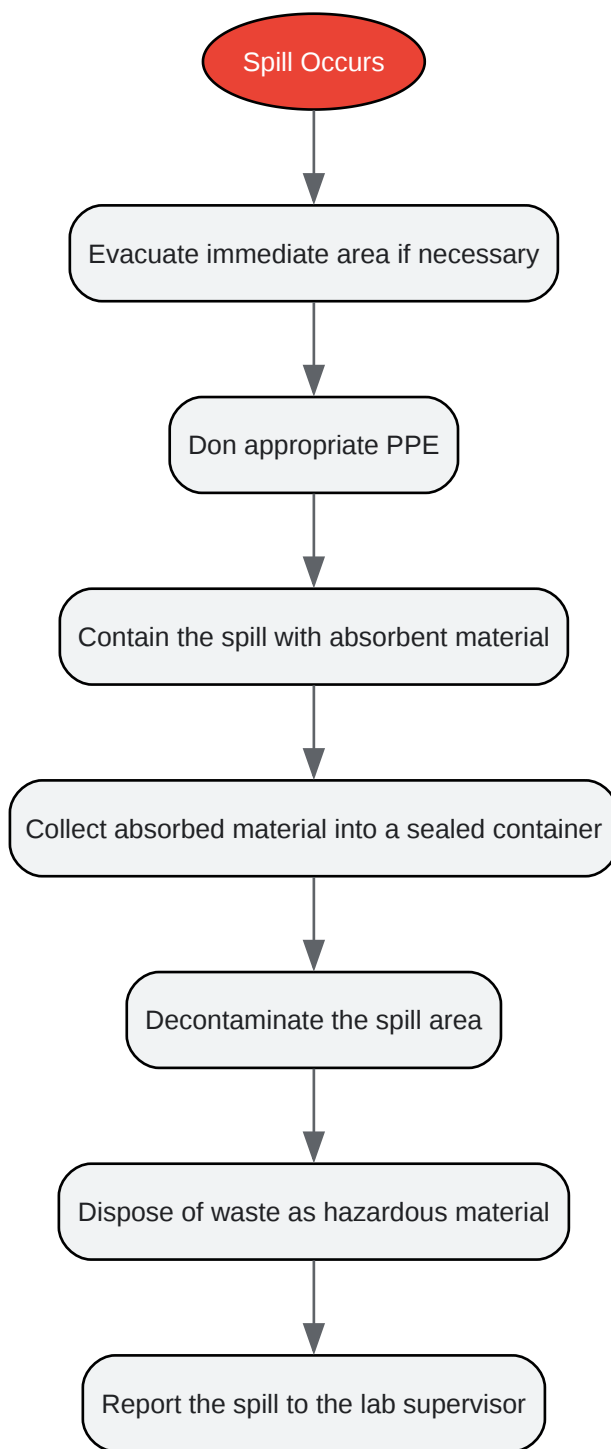
Procedure:

- Under a fume hood, weigh the desired amount of **Adamantan-1-ylmethyl-methyl-amine** into a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration.
- Vortex the mixture for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure complete dissolution.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light.

Spill Response Protocol

In the event of a spill, follow the protocol outlined below.

Personal Protective Equipment (PPE) is mandatory for spill cleanup.



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References

- 1. Adamantan-1-ylmethyl-methyl-amine|High-Qurity|RUO [benchchem.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Adamantan-1-ylmethyl-methyl-amine | CymitQuimica [cymitquimica.com]
- 4. calpaclab.com [calpaclab.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. ((Adamantan-1-yl)methyl)(methyl)amine | C₁₂H₂₁N | CID 3010130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. calpaclab.com [calpaclab.com]
- 9. Exploring 1-adamantanamine as an alternative amine moiety for metabolically labile azepane ring in newly synthesized benzo[d]thiazol-2(3 H)one σ receptor ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
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